

5-Propyltryptamine chemical structure and properties

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Compound of Interest

Compound Name: 5-Propyltryptamine

Cat. No.: B15175464

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An In-Depth Technical Guide to **5-Propyltryptamine** For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Propyltryptamine (5-PT) is a lesser-known synthetic tryptamine compound. As a derivative of tryptamine, it belongs to a class of compounds known for their significant interactions with the serotonergic system, which includes well-studied psychedelics and therapeutic agents. This document provides a comprehensive overview of the chemical structure, and physicochemical properties of **5-Propyltryptamine**. Due to the limited direct research on 5-PT, this guide incorporates data from closely related analogues such as N,N-dipropyltryptamine (DPT) and other 5-substituted tryptamines to infer its potential pharmacological profile. Methodologies for synthesis, in vitro, and in vivo evaluation are detailed, alongside visualizations of key signaling pathways and experimental workflows relevant to its study.

Chemical Structure and Properties

5-Propyltryptamine is characterized by a core indole structure with an ethylamine side chain at the third position and a propyl group substituted at the fifth position of the indole ring.

IUPAC Name: 2-(5-propyl-1H-indol-3-yl)ethanamine[1] CAS Number: 55852-54-5[1] Molecular Formula: C₁₃H₁₈N₂[1]

Physicochemical Data

The following table summarizes the key computed physicochemical properties for **5-Propyltryptamine**. Experimental data is largely unavailable.

Property	Value	Source
Molecular Weight	202.30 g/mol	PubChem[1]
XLogP3	2.9	PubChem[1]
Hydrogen Bond Donors	2	PubChem[1]
Hydrogen Bond Acceptors	2	PubChem[1]
Rotatable Bond Count	4	PubChem[1]
Exact Mass	202.146998583 Da	PubChem[1]
Topological Polar Surface Area	41.8 Å ²	PubChem[1]

Synthesis Protocols

While a specific synthesis protocol for **5-Propyltryptamine** is not prominently published, its synthesis can be achieved by adapting established methods for related tryptamines, such as the Speeter and Anthony route.

General Synthesis via Speeter and Anthony Route

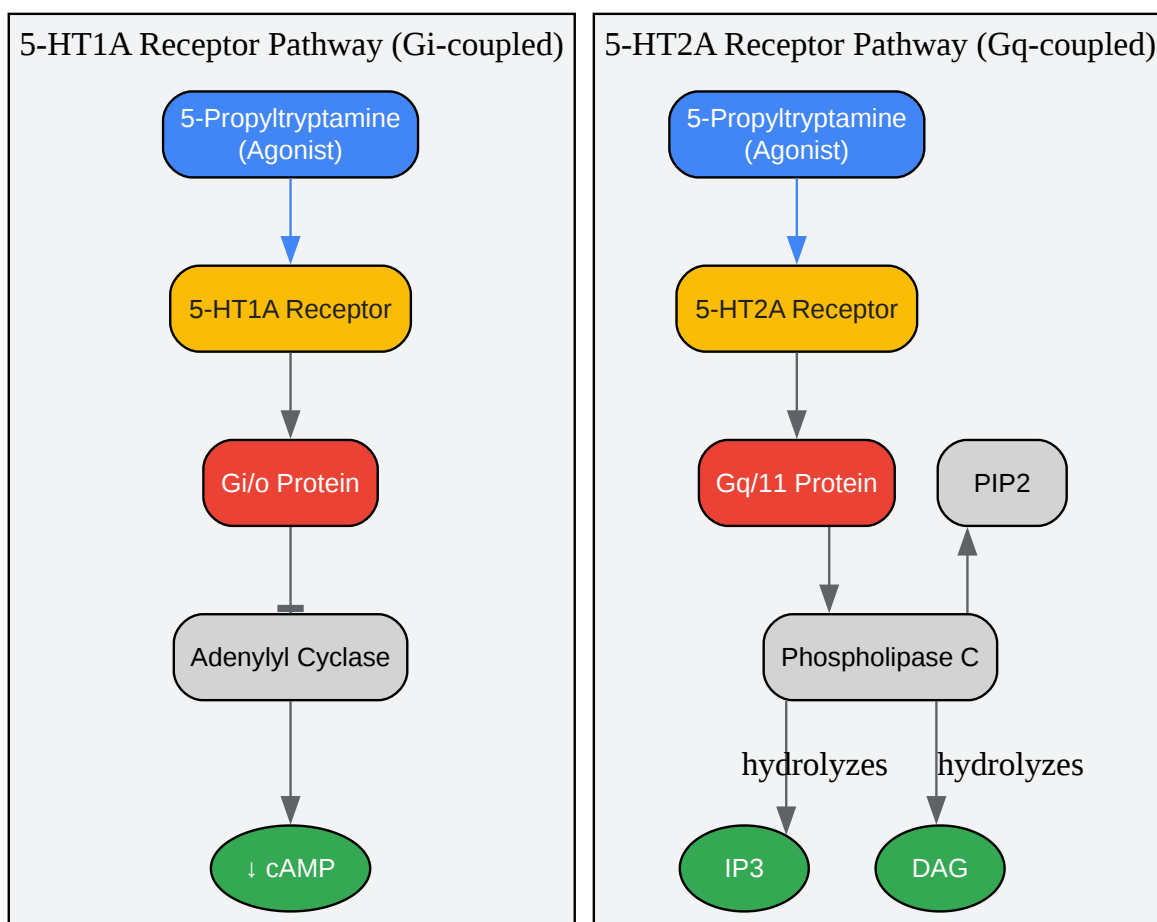
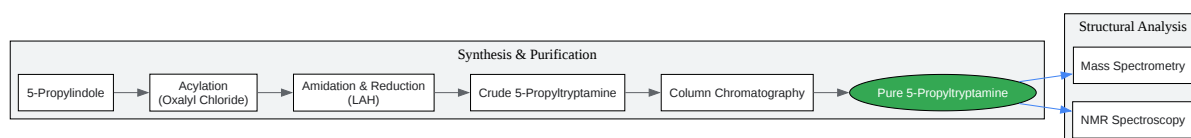
This method involves the acylation of a 5-substituted indole followed by reduction.

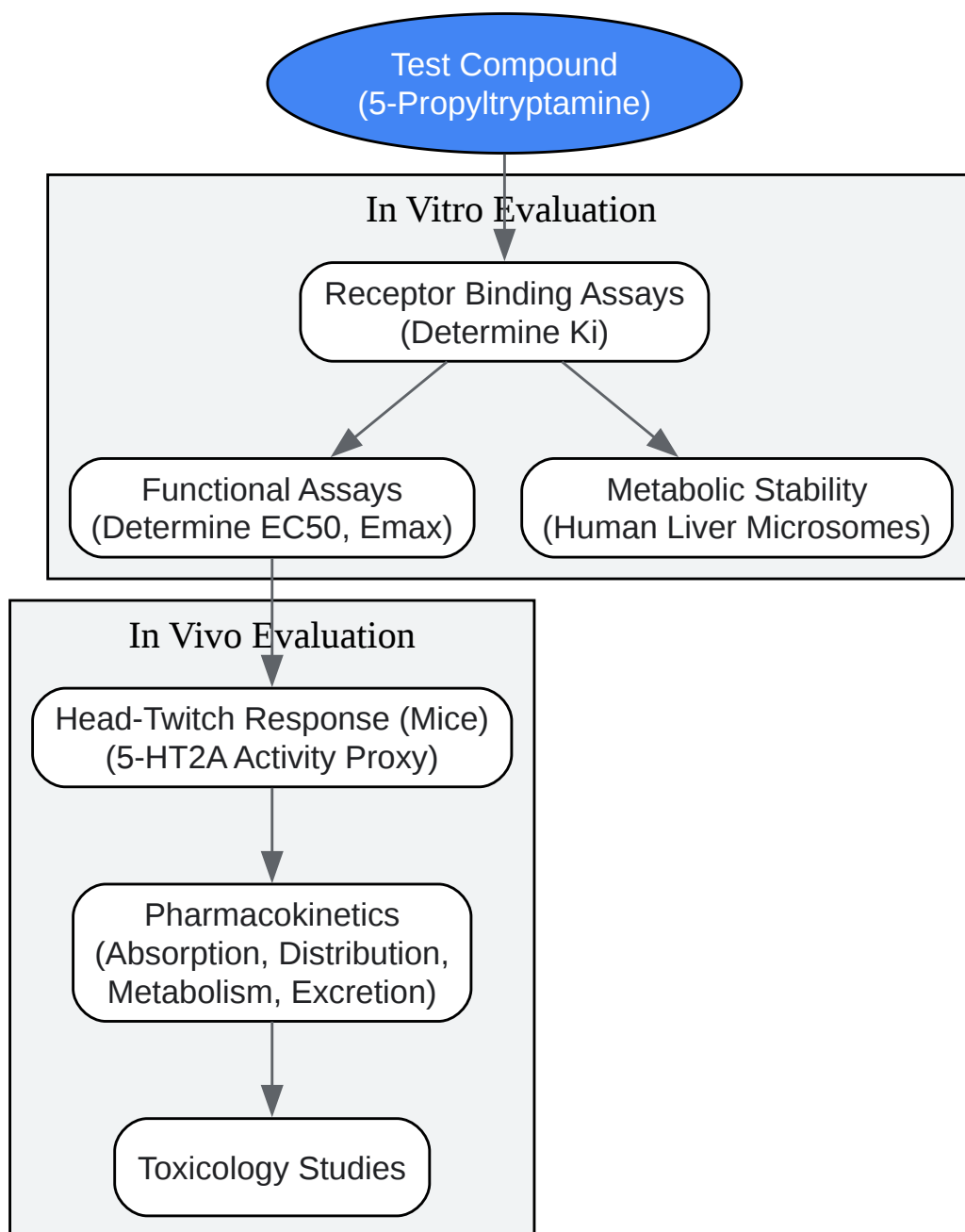
- **Acylation:** 5-Propylindole is dissolved in a suitable anhydrous aprotic solvent (e.g., diethyl ether) and cooled in an ice bath. Oxalyl chloride is added dropwise, leading to the formation of the 5-propylindole-3-glyoxyl chloride.
- **Amidation:** The resulting intermediate is then reacted with an amine. For the primary amine of 5-PT, this step would be followed by a protecting group strategy or a different synthetic route. For N,N-dialkylated analogues, the corresponding dialkylamine is added to form the N,N-dialkyl-5-propylindole-3-glyoxylamide.
- **Reduction:** The glyoxylamide is reduced to the corresponding tryptamine using a strong reducing agent like lithium aluminum hydride (LAH) in an anhydrous solvent such as

tetrahydrofuran (THF).

- Purification: The crude product is purified using column chromatography on silica gel to yield the final **5-Propyltryptamine** product.

A logical workflow for the synthesis and initial analysis is depicted in the diagram below.





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References

- 1. 5-Propyltryptamine | C₁₃H₁₈N₂ | CID 699098 - PubChem [pubchem.ncbi.nlm.nih.gov]
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